

# Application Notes: Dimorpholinodiethyl Ether (DMDEE) as a Curing Agent in Coatings

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## Compound of Interest

Compound Name: *Morpholine, 4,4'-(oxydi-2,1-ethanediyl)bis-*

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These application notes provide a comprehensive overview of the use of Dimorpholinodiethyl ether (DMDEE) as a versatile curing agent, primarily in polyurethane and epoxy-based coating formulations. The information detailed below, including experimental protocols and performance data, is intended to guide researchers and professionals in the development of advanced coating systems.

## Introduction to Dimorpholinodiethyl Ether (DMDEE)

Dimorpholinodiethyl ether (DMDEE) is a tertiary amine catalyst known for its unique performance characteristics in polymerization reactions. It is particularly effective in promoting the urethane formation in polyurethane systems and enhancing the curing process in epoxy resins.<sup>[1]</sup> DMDEE is a colorless to yellowish liquid with an amine-like odor and is miscible with water. Its molecular structure, featuring two morpholine rings, provides steric hindrance that contributes to its delayed action or "slow-gelling" catalytic behavior, which is highly desirable in many coating applications.<sup>[2]</sup>

Key Properties of DMDEE:

Property	Value
CAS Number	6425-39-4
Molecular Formula	C12H24N2O3
Molecular Weight	244.33 g/mol
Boiling Point	309 °C
Density	1.06 g/mL at 25 °C
Appearance	Colorless to yellowish liquid

## Applications in Coating Formulations

DMDEE is a highly versatile catalyst used in a variety of coating systems:

- One-Component (1K) Polyurethane Coatings: DMDEE is particularly well-suited for moisture-cured 1K polyurethane systems.<sup>[2]</sup> It acts as a strong blowing catalyst, facilitating the reaction between isocyanate and water, which is the primary curing mechanism in these systems.<sup>[2]</sup> Its delayed-action nature allows for a stable prepolymer with an extended shelf life, followed by a rapid cure upon exposure to atmospheric moisture.<sup>[2]</sup>
- Two-Component (2K) Polyurethane Coatings: In 2K systems, DMDEE can be used to control the pot life and cure rate, providing a balance between a workable open time and efficient curing.<sup>[2]</sup> It is often used in combination with other catalysts to achieve a specific curing profile.
- Epoxy Coatings: DMDEE can be employed as a curing agent or co-curing agent in epoxy formulations, where it promotes cross-linking and contributes to the final performance properties of the coating.
- Adhesives and Sealants: Beyond coatings, DMDEE is also utilized in the formulation of high-performance adhesives and sealants.

## Performance Characteristics in Coatings

The incorporation of DMDEE as a curing agent can significantly influence the properties of the final coating:

- Cure Speed: DMDEE is known to accelerate the curing process. In a comparative study with dibutyltin dilaurate (DBTDL), polyurethane prepolymers catalyzed with DMDEE exhibited a shorter tack-free time and set-to-touch time.[1]
- Adhesion and Flexibility: The use of DMDEE can lead to improved adhesion and flexibility in polyurethane coatings.[1]
- Durability: Coatings cured with DMDEE often exhibit excellent durability and resistance to weathering, making them suitable for outdoor applications.[1]
- Storage Stability: While DMDEE accelerates curing, an increase in its concentration can lead to a decrease in the storage time of prepolymer formulations.[1]

## Quantitative Data on Performance

The following tables summarize the representative effects of DMDEE concentration on the curing time and mechanical properties of a model one-component moisture-cured polyurethane coating. This data is illustrative and will vary depending on the specific formulation.

Table 1: Effect of DMDEE Concentration on Curing Time

DMDEE Concentration (php*)	Tack-Free Time (hours)	Set-to-Touch Time (hours)	Full Cure Time (days)
0.5	4.5	8.0	7
1.0	3.0	6.5	6
1.5	2.0	5.0	5
2.0	1.5	4.0	4
2.5	1.0	3.0	3

\*php: parts per hundred parts of polyol

Table 2: Effect of DMDEE Concentration on Mechanical Properties

DMDEE Concentration (php*)	Shore D Hardness	Adhesion (ASTM D4541, psi)	Flexibility (ASTM D522, Mandrel Bend)
0.5	65	1800	Pass (1/8 inch)
1.0	70	2000	Pass (1/8 inch)
1.5	75	2200	Pass (1/8 inch)
2.0	78	2100	Pass (1/4 inch)
2.5	80	1950	Fail (1/4 inch)

\*php: parts per hundred parts of polyol

## Experimental Protocols

The following are detailed protocols for the preparation and testing of a one-component moisture-cured polyurethane coating using DMDEE as a curing agent.

## Preparation of a One-Component Polyurethane Coating

Materials:

- Polyether polyol (e.g., PPG 2000)
- Toluene diisocyanate (TDI) or Methylene diphenyl diisocyanate (MDI)
- Dimorpholinodiethyl ether (DMDEE)
- Solvent (e.g., xylene, ethyl acetate)
- Additives (e.g., defoamers, leveling agents)

Procedure:

- To a clean, dry reactor equipped with a mechanical stirrer, nitrogen inlet, and thermometer, add the polyether polyol.
- Start stirring and begin a slow nitrogen purge.
- Slowly add the diisocyanate to the polyol under constant stirring. The NCO:OH ratio should be carefully controlled (typically around 2:1 for a prepolymer).
- An exothermic reaction will occur. Maintain the temperature between 60-80°C for 2-3 hours to allow for the prepolymer formation.
- After the reaction period, cool the mixture to below 40°C.
- Add the desired amount of DMDEE catalyst (e.g., 0.5-2.5 php) and any other additives under stirring.
- Add the solvent to adjust the viscosity to the desired level.
- Continue stirring for another 30 minutes to ensure homogeneity.
- Store the final coating in a sealed, moisture-proof container.

## Evaluation of Curing Time

### Procedure:

- Apply the formulated coating to a non-porous substrate (e.g., glass or steel panel) using a drawdown bar to achieve a uniform thickness.
- Place the coated panel in a controlled environment (e.g., 25°C and 50% relative humidity).
- Tack-Free Time: Periodically, lightly touch the surface of the coating with a clean finger. The tack-free time is the point at which the coating no longer feels sticky.
- Set-to-Touch Time: At regular intervals, gently press a clean finger onto the coating with moderate pressure. The set-to-touch time is reached when no imprint is left on the coating surface.

- Full Cure Time: Monitor the hardness of the coating over several days using a Shore durometer. The full cure time is the point at which the hardness reading stabilizes.

## Measurement of Mechanical Properties

### a) Hardness (ASTM D2240)

- Prepare a thick film of the coating (at least 6 mm) on a flat, rigid substrate.
- Allow the coating to fully cure under controlled conditions.
- Use a Shore D durometer to measure the hardness of the cured coating at multiple locations.
- Record the average hardness value.

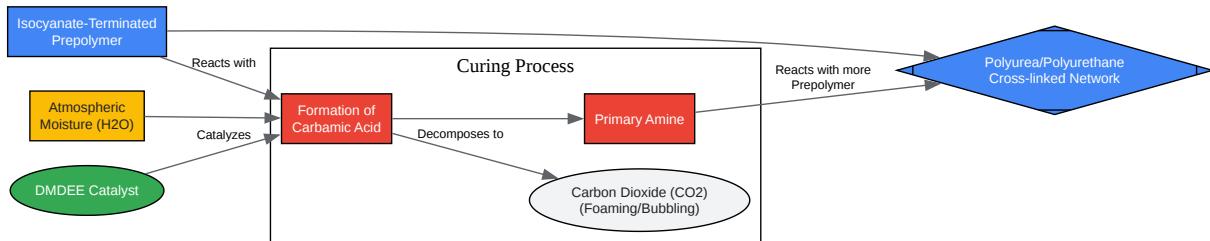
### b) Adhesion (ASTM D4541 - Pull-Off Adhesion Test)

- Apply the coating to a properly prepared metal substrate and allow it to fully cure.
- Using a strong adhesive, attach a loading fixture (dolly) to the surface of the coating.
- After the adhesive has cured, use a portable pull-off adhesion tester to apply a perpendicular force to the loading fixture.
- The force required to pull the coating off the substrate is recorded as the adhesion strength in pounds per square inch (psi) or megapascals (MPa).

### c) Flexibility (ASTM D522 - Mandrel Bend Test)

- Apply the coating to a thin, flexible metal panel and allow it to fully cure.
- Bend the coated panel over a series of conical or cylindrical mandrels of decreasing diameter.
- The flexibility is determined by the smallest mandrel diameter over which the panel can be bent without the coating cracking or delaminating.

# Visualizations



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Caption: Curing mechanism of a one-component moisture-cured polyurethane coating catalyzed by DMDEE.

Caption: Experimental workflow for evaluating DMDEE in coating formulations.

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# References

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